

# Application Note: In Vitro Kinase Assay for Hibarimicin A

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## Compound of Interest

Compound Name: *Hibarimicin A*

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## Introduction

**Hibarimicin A** is a member of a complex of natural products isolated from *Microbispora rosea* subsp. *hibaria*.<sup>[1]</sup> This family of compounds, including hibarimicins A, B, C, and D, has been identified as specific inhibitors of src tyrosine kinase activity, showing no significant effect on protein kinase A or protein kinase C.<sup>[1]</sup> The aglycon, hibarimicinone, is also a potent, though less selective, v-Src kinase inhibitor.<sup>[2][3]</sup> Understanding the inhibitory potential and mechanism of **Hibarimicin A** against specific kinases is crucial for its development as a potential therapeutic agent. This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **Hibarimicin A** against a representative Src family kinase.

## Principle

This protocol describes a non-radioactive, luminescence-based in vitro kinase assay using a commercially available kit, such as ADP-Glo™ Kinase Assay. The assay quantifies the amount of ADP produced during the kinase reaction. As the kinase phosphorylates its substrate, ATP is converted to ADP. The amount of ADP produced is directly proportional to the kinase activity.

The inhibitory effect of **Hibarimicin A** is determined by measuring the reduction in ADP formation in its presence.

## Materials and Reagents

- Kinase: Recombinant human Src kinase (or other Src family kinase)
- Substrate: Poly(Glu, Tyr) 4:1 or a specific peptide substrate for Src kinase
- Compound: **Hibarimicin A** (dissolved in DMSO)
- ATP: Adenosine 5'-triphosphate
- Assay Buffer: Kinase reaction buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl<sub>2</sub>, 0.1 mg/mL BSA)
- Detection Reagent: ADP-Glo™ Kinase Assay Kit (or similar)
- Plates: 384-well, white, flat-bottom plates
- Instrumentation: Plate-reading luminometer

## Experimental Protocol

- Compound Preparation:
  - Prepare a stock solution of **Hibarimicin A** in 100% DMSO.
  - Create a serial dilution of **Hibarimicin A** in assay buffer to achieve the desired final concentrations for the assay. The final DMSO concentration in the assay should not exceed 1%.
- Assay Setup:
  - Add 2.5 μL of the diluted **Hibarimicin A** or vehicle (DMSO) to the wells of a 384-well plate.
  - Add 2.5 μL of the substrate solution to each well.

- To initiate the kinase reaction, add 5  $\mu\text{L}$  of the kinase-ATP mixture to each well. The final reaction volume will be 10  $\mu\text{L}$ .
- The final concentrations in the reaction should be optimized, but a starting point could be:
  - Src Kinase: 1-5  $\text{ng}/\mu\text{L}$
  - Substrate: 0.2  $\mu\text{g}/\mu\text{L}$
  - ATP: 10  $\mu\text{M}$  (approximately the  $K_m$  for most kinases)
- Incubation:
  - Incubate the plate at room temperature for 60 minutes. The incubation time may need to be optimized based on the kinase activity.
- Detection:
  - Following the manufacturer's instructions for the ADP-Glo™ Kinase Assay, add 10  $\mu\text{L}$  of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
  - Incubate for 40 minutes at room temperature.
  - Add 20  $\mu\text{L}$  of Kinase Detection Reagent to each well to convert ADP to ATP and introduce luciferase and luciferin to generate a luminescent signal.
  - Incubate for 30 minutes at room temperature.
- Data Acquisition:
  - Measure the luminescence of each well using a plate-reading luminometer.
- Data Analysis:
  - The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.

- Calculate the percent inhibition for each concentration of **Hibarimicin A** relative to the vehicle control.
- Plot the percent inhibition against the logarithm of the **Hibarimicin A** concentration and fit the data to a sigmoidal dose-response curve to determine the IC<sub>50</sub> value.

## Data Presentation

Table 1: Hypothetical Inhibitory Activity of **Hibarimicin A** against Src Kinase

Compound	Target Kinase	IC <sub>50</sub> (nM)
Hibarimicin A	Src	50
Staurosporine (Control)	Src	5

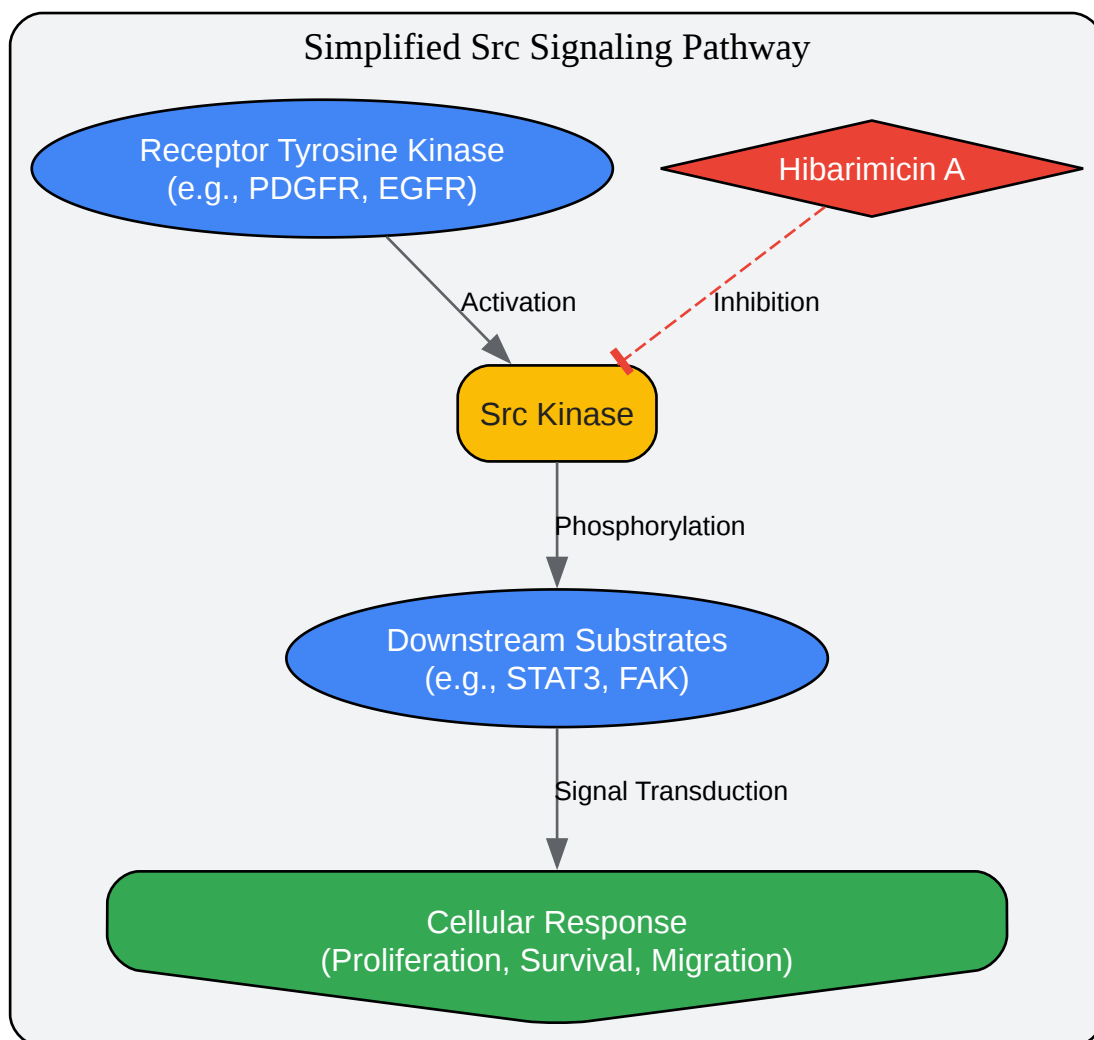
Note: The IC<sub>50</sub> values presented are for illustrative purposes and should be determined experimentally.

## Visualizations



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Caption: Workflow for the in vitro kinase assay of **Hibarimicin A**.



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Caption: Inhibition of the Src signaling pathway by **Hibarimicin A**.

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